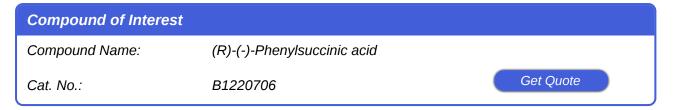




An In-depth Technical Guide on the Physicochemical Characteristics of (R)-(-)Phenylsuccinic Acid

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical characteristics of **(R)-(-)-Phenylsuccinic acid**. The information is curated for researchers, scientists, and professionals in drug development who utilize chiral compounds in their work. This document presents quantitative data in structured tables, details relevant experimental methodologies, and includes visualizations of key chemical and biological pathways.

Introduction

(R)-(-)-Phenylsuccinic acid, a chiral dicarboxylic acid, is a crucial building block in asymmetric synthesis. Its stereospecific structure makes it a valuable precursor for the synthesis of various optically active compounds, including pharmaceuticals. A thorough understanding of its physicochemical properties is paramount for its effective application in research and development.

Physicochemical Properties

The key physicochemical properties of **(R)-(-)-Phenylsuccinic acid** are summarized in the tables below.

Table 1: General and Physical Properties



Property	Value	Reference(s)
Molecular Formula	C10H10O4	[1]
Molecular Weight	194.18 g/mol	[1]
Appearance	White to off-white crystalline solid/powder	[2]
Melting Point	173-176 °C [3]	
Boiling Point	~307.8 °C at 760 mmHg (decomposes)	[4]
Density	1.336 g/cm ³	[4]

Table 2: Chemical and Optical Properties

Property	Value	Conditions	Reference(s)
рКаı	~3.6 - 4.2	25 °C	
pKa ₂	~5.1 - 5.6	25 °C	
Specific Rotation ([α]D ²⁰)	-175° ± 4°	c = 1 in acetone	[3]
Solubility	Slightly soluble in acetone and methanol. Limited solubility in water.	[4]	

Experimental Protocols

Detailed methodologies for determining the key physicochemical properties of **(R)-(-)- Phenylsuccinic acid** are outlined below.

The melting point of **(R)-(-)-Phenylsuccinic acid** is determined using the capillary method with a calibrated melting point apparatus.

• Apparatus: Mel-Temp apparatus or similar, capillary tubes, thermometer.



• Procedure:

- A small amount of finely powdered, dry (R)-(-)-Phenylsuccinic acid is packed into a capillary tube to a height of 2-3 mm.
- The capillary tube is placed in the heating block of the melting point apparatus.
- The sample is heated at a rate of 10-15 °C per minute until the temperature is approximately 20 °C below the expected melting point.
- The heating rate is then reduced to 1-2 °C per minute.
- The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
- The temperature at which the entire solid has liquefied is recorded as the end of the melting range.[5][6][7]
- The procedure is repeated two more times, and the average melting range is reported.

The optical rotation is measured using a polarimeter, and the specific rotation is calculated from the observed rotation.

 Apparatus: Polarimeter, sodium lamp (D-line, 589 nm), 1 dm polarimeter cell, volumetric flask.

Procedure:

- A solution of (R)-(-)-Phenylsuccinic acid is prepared by accurately weighing approximately 100 mg of the compound and dissolving it in 10 mL of acetone in a volumetric flask.[8]
- The polarimeter is calibrated with a blank (pure acetone).
- The polarimeter cell is rinsed and filled with the sample solution, ensuring no air bubbles are present.
- \circ The observed rotation (α) is measured at a constant temperature (20 °C).



- The specific rotation $[\alpha]$ is calculated using the formula: $[\alpha] = \alpha / (I \times c)$ where:
 - α = observed rotation in degrees
 - I = path length of the cell in decimeters (dm)
 - c = concentration of the solution in g/mL[8][9]

The equilibrium solubility is determined by the shake-flask method in various solvents.

- Apparatus: Orbital shaker, centrifuge, analytical balance, HPLC or UV-Vis spectrophotometer.
- Procedure:
 - An excess amount of (R)-(-)-Phenylsuccinic acid is added to a known volume of the solvent (e.g., water, acetone, methanol) in a sealed flask.
 - The flask is agitated in an orbital shaker at a constant temperature (e.g., 25 °C) for a predetermined time (e.g., 24-48 hours) to ensure equilibrium is reached.[10][11]
 - The suspension is then centrifuged to separate the undissolved solid.
 - A known volume of the supernatant is carefully removed, diluted appropriately, and the concentration of the dissolved solute is determined using a validated analytical method such as HPLC or UV-Vis spectroscopy.
 - The experiment is performed in triplicate for each solvent.

The acid dissociation constants (pKa) are determined by potentiometric titration.

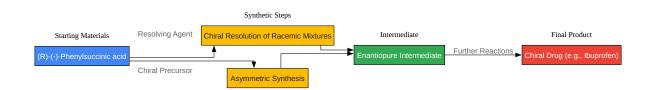
- Apparatus: Calibrated pH meter with a combination electrode, automatic burette, magnetic stirrer.
- Procedure:
 - A standard solution of (R)-(-)-Phenylsuccinic acid (e.g., 0.01 M) is prepared in water.



- The solution is placed in a thermostated vessel at 25 °C and stirred continuously.
- The solution is titrated with a standardized solution of a strong base (e.g., 0.1 M NaOH), added in small, precise increments.
- The pH of the solution is recorded after each addition of the titrant.
- A titration curve (pH vs. volume of titrant) is plotted.
- The two equivalence points are determined from the inflection points of the curve.
- The pKa values are determined from the pH at the half-equivalence points.

Visualizations

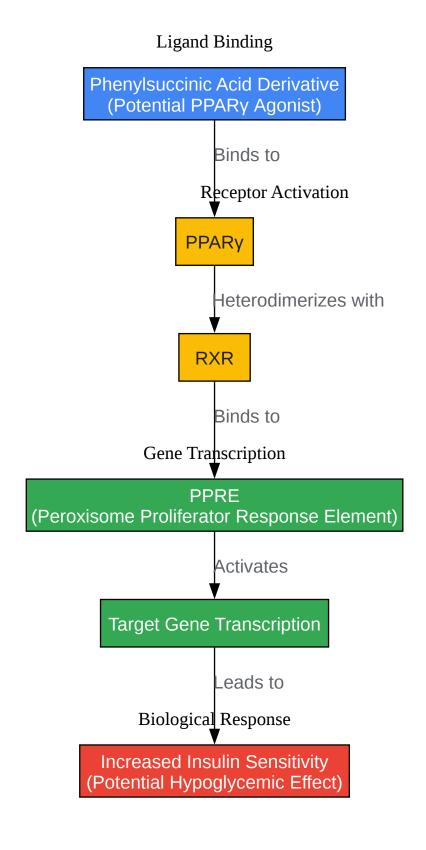
The following diagrams illustrate the utility of **(R)-(-)-Phenylsuccinic acid** in synthesis and a potential signaling pathway that its derivatives may influence.



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Caption: Workflow for the use of **(R)-(-)-Phenylsuccinic acid** in chiral synthesis.





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Caption: Plausible PPARy signaling pathway potentially modulated by derivatives.



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References

- 1. Chiroptical Enhancement of Chiral Dicarboxylic Acids from Confinement in a Stereodynamic Supramolecular Cage - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. mdpi.com [mdpi.com]
- 4. Dicarboxylic acids counteract the metabolic effects of a Western diet by boosting energy expenditure - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Possible hypoglycemic action of SX-fraction targeting insulin signal transduction pathway PMC [pmc.ncbi.nlm.nih.gov]
- 6. discovery.researcher.life [discovery.researcher.life]
- 7. Natural product agonists of peroxisome proliferator-activated receptor gamma (PPARy): a review - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Synthesis of chiral building blocks for use in drug discovery PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. researchgate.net [researchgate.net]
- 10. researchgate.net [researchgate.net]
- 11. scispace.com [scispace.com]
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